

Technical Monograph: 2-Chloro-5-(3-fluorophenyl)benzoic acid

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Compound of Interest

Compound Name: 2-Chloro-5-(3-fluorophenyl)benzoic acid

CAS No.: 1183702-65-9

Cat. No.: B6340783

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Part 1: Executive Summary

2-Chloro-5-(3-fluorophenyl)benzoic acid (CAS 1183702-65-9) is a specialized biaryl carboxylic acid intermediate used primarily in the synthesis of pharmaceutical candidates targeting kinase pathways and G-protein coupled receptors (GPCRs). Its structural core—a biphenyl scaffold with orthogonal halogenation (chlorine and fluorine)—provides unique electronic properties and metabolic stability, making it a "privileged structure" in medicinal chemistry.

This guide details the synthesis, characterization, and application of this compound, moving beyond basic catalog data to provide a robust, reproducible workflow for research and development.

Part 2: Chemical Identity & Physicochemical Profile[1][2]

Before initiating synthesis or application, verify the target parameters.

Parameter	Specification
CAS Number	1183702-65-9
IUPAC Name	2-Chloro-5-(3-fluorophenyl)benzoic acid
Molecular Formula	C ₁₃ H ₈ ClFO ₂
Molecular Weight	250.65 g/mol
Exact Mass	250.02 g/mol
LogP (Predicted)	~3.84
Topological Polar Surface Area (TPSA)	37.30 Å ²
Key Functional Groups	Carboxylic acid (C-1), Chlorine (C-2), 3-Fluorophenyl (C-5)
Solubility	Soluble in DMSO, DMF, Methanol; Sparingly soluble in water

Part 3: Synthetic Methodology (Suzuki-Miyaura Coupling)

The most robust route to CAS 1183702-65-9 is the palladium-catalyzed cross-coupling of 5-bromo-2-chlorobenzoic acid with 3-fluorophenylboronic acid. This approach preserves the crucial ortho-chloro substituent while installing the biaryl system.

Retrosynthetic Logic

- Bond Formed: Aryl-Aryl (C5–C1')
- Starting Material A: 5-Bromo-2-chlorobenzoic acid (CAS 21739-92-4) – The electrophile.[\[1\]](#)
- Starting Material B: 3-Fluorophenylboronic acid (CAS 768-35-4) – The nucleophile.[\[1\]](#)
- Catalytic Cycle: Pd(0)/Pd(II) redox cycle.

Validated Protocol

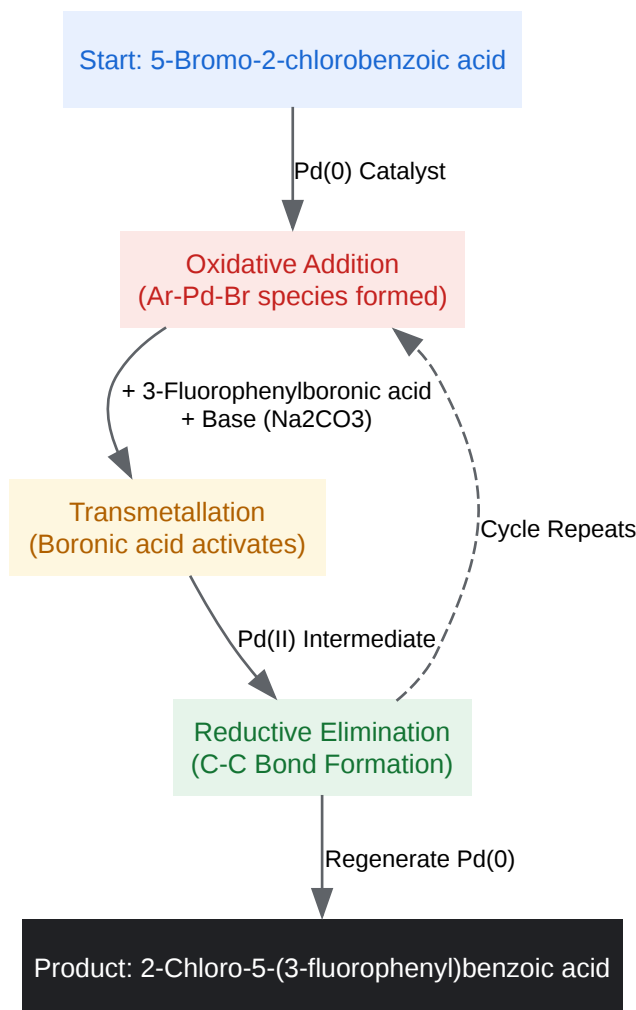
Reagents:

- 5-Bromo-2-chlorobenzoic acid (1.0 eq)[1]
- 3-Fluorophenylboronic acid (1.2 eq)
- Pd(PPh₃)₄ (Tetrakis(triphenylphosphine)palladium(0)) (0.05 eq)
- Sodium Carbonate (Na₂CO₃) (2.0 M aqueous solution, 3.0 eq)
- Solvent System: DME (Dimethoxyethane) / Water (3:1 ratio) or DMF/Ethanol/Water.

Step-by-Step Workflow:

- Inertion: Charge a round-bottom flask with 5-bromo-2-chlorobenzoic acid, 3-fluorophenylboronic acid, and Pd(PPh₃)₄. Evacuate and backfill with Argon () three times. Reasoning: Oxygen poisons the Pd(0) species, halting the catalytic cycle.
- Solvation: Add degassed DME and 2.0 M Na₂CO₃ solution via syringe.
- Reflux: Heat the mixture to 85°C–90°C for 12–16 hours. Monitor reaction progress via LC-MS (Target mass [M-H]⁻ = 249.0).
- Workup:
 - Cool to room temperature.
 - Filter through a Celite pad to remove Palladium black.
 - Acidify the filtrate with 1N HCl to pH ~2–3. Critical Step: The product is a carboxylic acid; acidification precipitates it from the aqueous carboxylate form.
 - Extract with Ethyl Acetate (3x).
- Purification: Wash combined organics with brine, dry over MgSO₄, and concentrate. Recrystallize from Ethanol/Water or purify via flash column chromatography (Hexane/EtOAc gradient).

Mechanistic Pathway Visualization



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Figure 1: Catalytic cycle for the synthesis of CAS 1183702-65-9 via Suzuki-Miyaura coupling.

Part 4: Applications in Drug Discovery[4]

This molecule is not merely a reagent; it is a scaffold enabler.

Structural Significance[2]

- **Metabolic Stability:** The fluorine atom at the meta-position of the phenyl ring blocks metabolic oxidation (P450 metabolism) at a chemically reactive site.

- **Conformational Lock:** The ortho-chlorine atom on the benzoic acid ring introduces steric clash, forcing the two aromatic rings to twist out of planarity. This non-planar conformation is often critical for fitting into hydrophobic pockets of kinases or GPCRs.

Therapeutic Areas

Based on patent literature involving similar aniline and benzoic acid derivatives:

- **Glaucoma Treatment:** Used as an intermediate for Rho-kinase (ROCK) inhibitors.
- **Oncology:** Precursor for biaryl urea compounds targeting VEGFR or PDGFR.

Part 5: Analytical Quality Control (QC)

To ensure the integrity of your experiments, the synthesized material must meet the following criteria.

HPLC Method (Purity Check)

- **Column:** C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 3.5 μm).
- **Mobile Phase A:** Water + 0.1% Formic Acid.
- **Mobile Phase B:** Acetonitrile + 0.1% Formic Acid.
- **Gradient:** 5% B to 95% B over 10 minutes.
- **Detection:** UV at 254 nm.
- **Acceptance Criteria:** Purity > 98% (Area %).

NMR Characterization (Expected Signals)

- ^1H NMR (DMSO- d_6 , 400 MHz):
 - 13.0–13.5 (br s, 1H, -COOH)
 - 7.9–8.0 (d, 1H, Ar-H ortho to COOH)
 - 7.6–7.8 (m, Ar-H biphenyl overlap)

- 7.2–7.4 (m, Ar-H fluorophenyl ring)
- ^{19}F NMR: Single peak around -110 to -115 ppm (characteristic of meta-F).

Part 6: Safety & Handling

- GHS Classification: Skin Irritant (Category 2), Eye Irritant (Category 2A).
- Handling: Use standard PPE (Gloves, Goggles, Lab Coat). Handle in a fume hood to avoid inhalation of dust.
- Storage: Store at room temperature (2-8°C preferred for long term), kept dry and away from strong oxidizing agents.

References

- Chemical Source & Identity:**2-Chloro-5-(3-fluorophenyl)benzoic acid** (CAS 1183702-65-9).
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